

Handling and safety precautions for 2-Chloro-4-hydrazinopyrimidine.

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Compound of Interest

Compound Name: 2-Chloro-4-hydrazinopyrimidine

Cat. No.: B1339531

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Application Notes and Protocols for 2-Chloro-4-hydrazinopyrimidine

Document ID: ANP-CHP-202512 Version: 1.0 For: Researchers, scientists, and drug development professionals

Section 1: Chemical Identification and Properties

This section summarizes the key physical and chemical properties of **2-Chloro-4-hydrazinopyrimidine**.

Table 1: Chemical Identity and Physical Properties

Property	Value	Reference
CAS Number	52476-87-6	[1][2]
Molecular Formula	C ₄ H ₅ ClN ₄	[1][3]
Molecular Weight	144.56 g/mol	[1][3]
Appearance	White solid	[3]
Melting Point	175-176 °C	[1][2][3]
Boiling Point	406.266 °C at 760 mmHg (Predicted)	[1]
Density	1.53 g/cm ³ (Predicted)	[1]

| Flash Point | 199.503 °C (Predicted) |[1] |

Section 2: Hazard Identification and Safety Precautions

While specific toxicity data for **2-Chloro-4-hydrazinopyrimidine** is largely unavailable, its structural motifs (chlorinated pyrimidine, hydrazine) suggest that it should be handled as a hazardous substance.[1][4] Precautions are based on data from structurally similar compounds and general chemical safety principles.

Table 2: GHS Hazard Information (Based on Analogous Compounds)

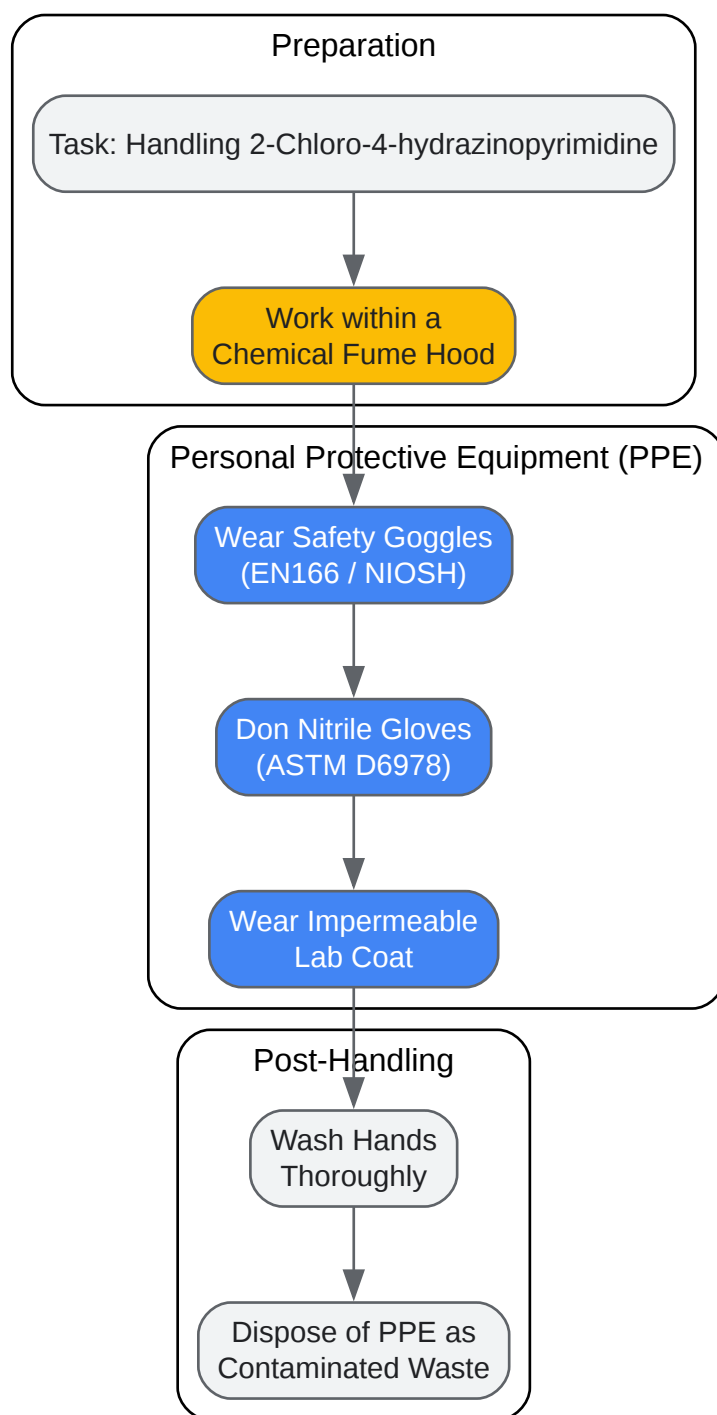
Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5][6][7]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[5][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[5][8]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[5][6][8]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[5][8]

Note: These classifications are for analogous compounds and should be used for precautionary guidance. The specific toxicology of **2-Chloro-4-hydrazinopyrimidine** has not been fully determined.[4]

Recommended Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical before handling this compound.

- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[4][9]
- Skin Protection: Wear a lab coat and chemically impervious gloves (e.g., nitrile). Wear appropriate protective clothing to prevent skin exposure.[1][9][10]
- Respiratory Protection: All handling of the solid or solutions should be conducted in a certified chemical fume hood to avoid dust and vapor inhalation.[8][9] If exposure limits are exceeded, a full-face respirator may be required.[4]
- Hand Hygiene: Wash hands thoroughly with soap and water after handling.[6][9]



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Caption: Required PPE and workflow for safely handling the compound.

Section 3: Protocols for Handling and Storage

General Handling Protocol

- Risk Assessment: Before beginning work, review this document and the relevant Safety Data Sheet (SDS).
- Engineering Controls: Perform all manipulations of the solid compound or its solutions inside a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[10\]](#)
- Weighing: Tare a suitable container on an analytical balance inside the fume hood or in a ventilated balance enclosure. Carefully transfer the solid, avoiding the creation of dust.[\[1\]](#)
- Dissolution: If preparing a solution, add the solvent to the solid slowly.
- Post-Handling: After use, decontaminate all surfaces and equipment. Dispose of contaminated PPE and materials according to the waste protocol in Section 5.

Storage Protocol

- Conditions: Store in a tightly sealed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[10\]](#)
For long-term stability, storage in a freezer at or below -20°C under an inert atmosphere is recommended.[\[2\]](#)[\[3\]](#)
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[\[11\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

Section 4: Emergency Procedures

Immediate and appropriate action is crucial in the event of an accidental exposure or spill.

First-Aid Measures

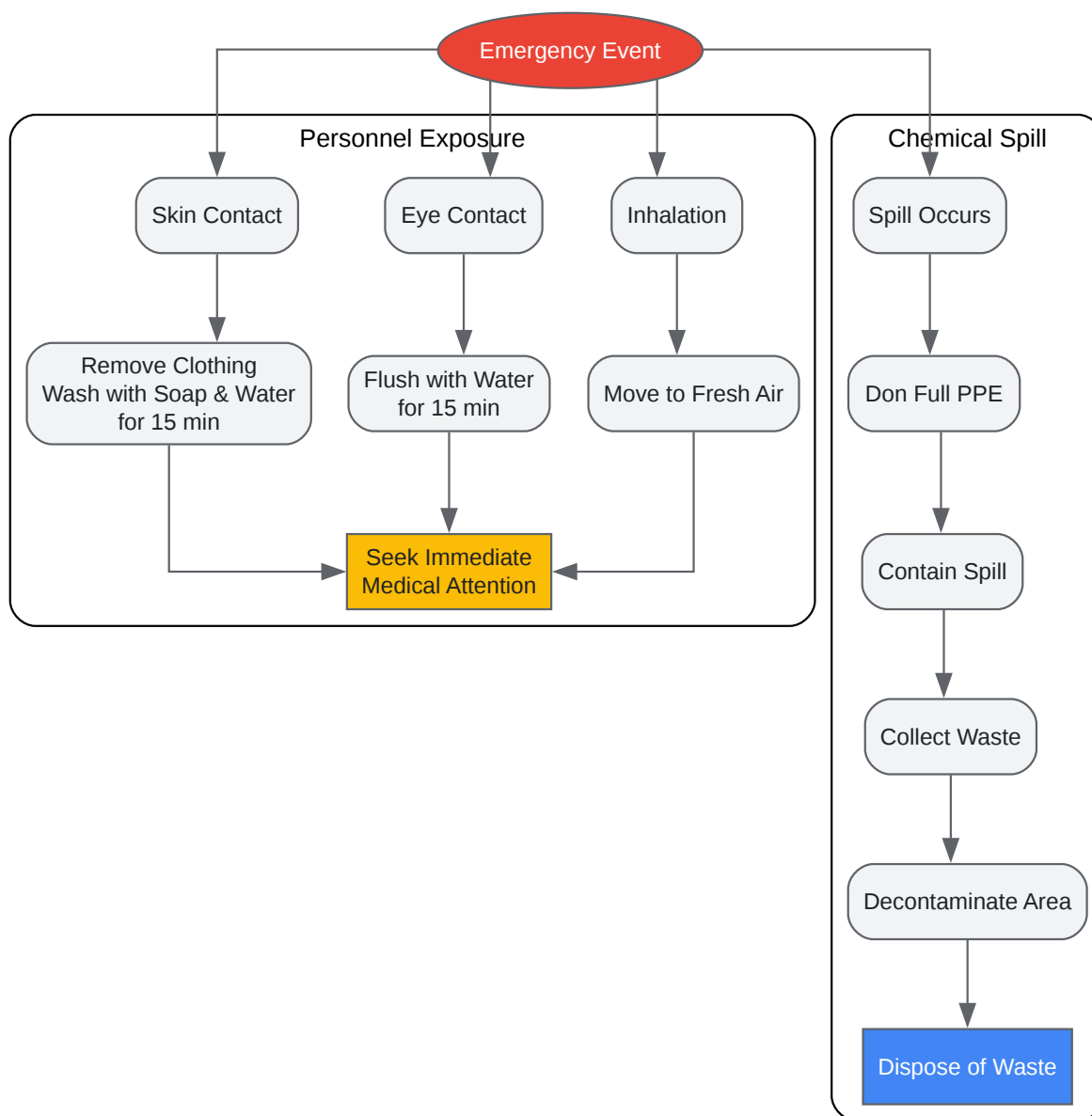
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[4\]](#)[\[8\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.

[4][8]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][9]

Spill Clean-up Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Wearing full PPE, prevent the further spread of the spill.
- Absorb/Collect: For a solid spill, carefully sweep up the material, avoiding dust formation, and place it into a sealed container for hazardous waste.[9] For a liquid spill, cover with an inert absorbent material (e.g., vermiculite, sand), collect, and place into the waste container.
- Decontaminate: Clean the spill area thoroughly with a suitable decontaminating agent and wash with soap and water.
- Dispose: Label the container as "Hazardous Waste" and dispose of it according to the protocol in Section 5.



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Caption: Logical workflow for responding to emergency situations.

Section 5: Waste Disposal Protocol

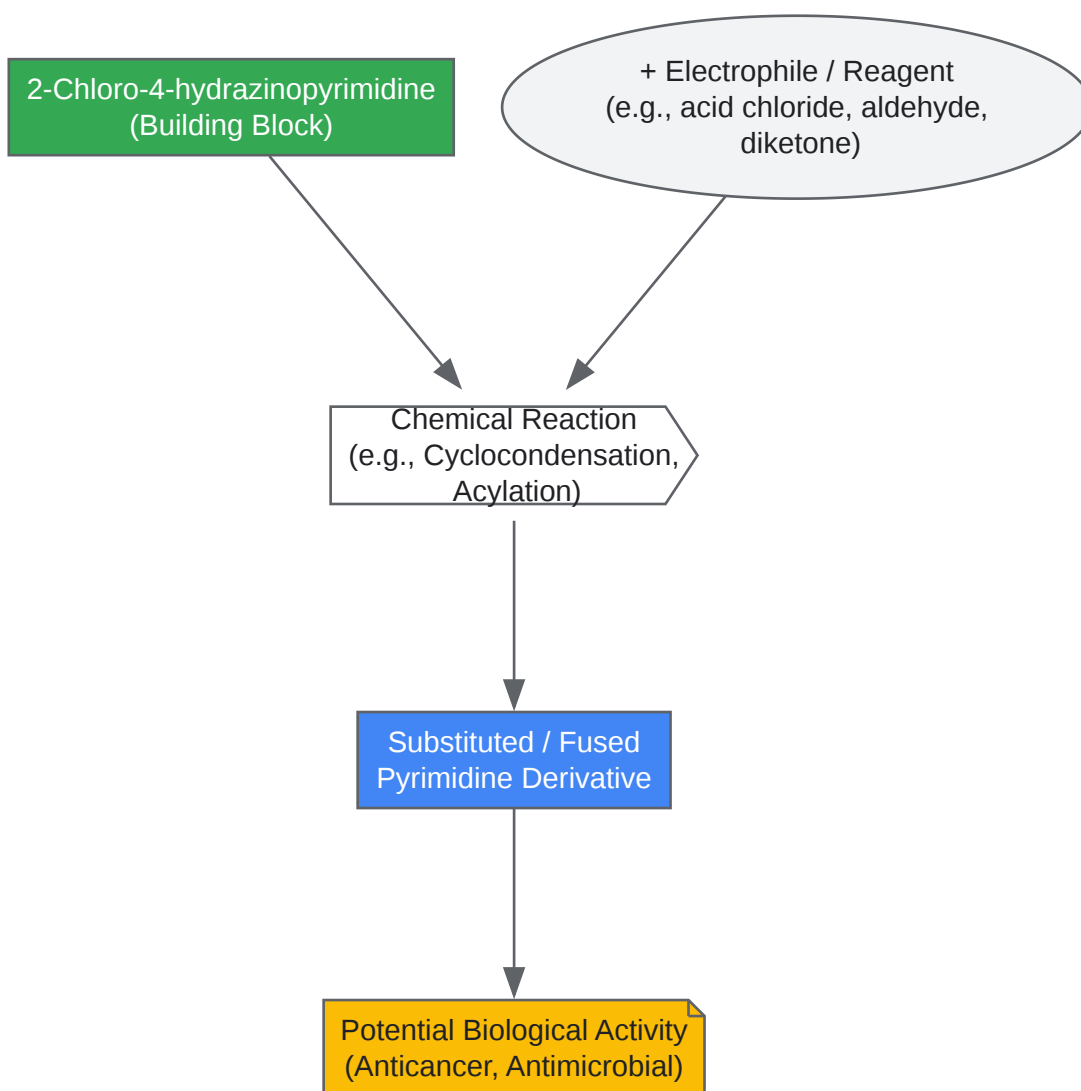
All waste containing **2-Chloro-4-hydrazinopyrimidine** must be treated as hazardous waste.

- Containerization: Collect all waste (unreacted material, contaminated consumables, spill clean-up debris) in a designated, compatible, and clearly labeled hazardous waste container. [\[11\]](#)[\[12\]](#) The container must be kept sealed when not in use.[\[12\]](#)
- Labeling: The waste container must be labeled with "Hazardous Waste" and list all chemical constituents by their full name and approximate percentages.[\[12\]](#)
- Storage: Store the waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.[\[12\]](#)
- Disposal: Arrange for pick-up and disposal through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.[\[11\]](#) Do not dispose of this chemical down the drain.[\[9\]](#)

Section 6: Application Notes and Representative Protocol

Application in Chemical Synthesis

2-Chloro-4-hydrazinopyrimidine serves as a versatile chemical intermediate for the synthesis of more complex heterocyclic compounds.[\[3\]](#) The presence of a reactive chlorine atom at the C2 position and a nucleophilic hydrazine group at the C4 position allows for a variety of chemical transformations. It is a key building block for producing substituted pyrimidines, fused pyrimidines (like triazolopyrimidines), and purine analogs, many of which are investigated for potential biological activities, including antimicrobial and anticancer properties.[\[3\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)



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Caption: Role as an intermediate in synthesizing bioactive compounds.

Representative Protocol: Synthesis of a Pyrazolyl-pyrimidine Derivative

The following is a representative, non-optimized protocol based on general procedures for reacting hydrazinopyrimidines with 1,3-dicarbonyl compounds.[13]

Objective: To demonstrate the use of **2-Chloro-4-hydrazinopyrimidine** as a precursor in a cyclocondensation reaction.

Materials:

- **2-Chloro-4-hydrazinopyrimidine**
- Acetylacetone (2,4-pentanedione)
- Absolute Ethanol
- Concentrated Hydrochloric Acid (catalyst)
- Round-bottom flask with reflux condenser
- Stir plate and magnetic stir bar

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, suspend **2-Chloro-4-hydrazinopyrimidine** (1.0 eq) in absolute ethanol.
- Add acetylacetone (1.1 eq) to the suspension.
- Add a catalytic amount (e.g., 2-3 drops) of concentrated hydrochloric acid to the mixture.
- Attach a reflux condenser and heat the mixture to reflux with vigorous stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- If a precipitate forms, collect the solid product by vacuum filtration. If no precipitate forms, the solvent may need to be removed under reduced pressure.
- Wash the collected solid with cold ethanol to remove unreacted starting materials.
- Dry the product under vacuum.
- Characterize the final product using appropriate analytical techniques (e.g., NMR, Mass Spectrometry, Melting Point).

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